

Bisotrizole interaction with other cosmetic ingredients

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Compound of Interest

Compound Name: Bisotrizole

Cat. No.: B1663556

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Bisotrizole Formulation Technical Support Center

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address specific issues encountered during the experimental formulation of cosmetics containing **Bisotrizole** (Methylene Bis-Benzotriazolyl Tetramethylbutylphenol).

Frequently Asked Questions (FAQs)

Q1: What is **Bisotrizole** and what are its primary characteristics in cosmetic formulations?

Bisotrizole, also known as Tinosorb™ M, is a highly effective, broad-spectrum ultraviolet (UV) filter.^{[1][2][3]} It is unique in that it functions as a hybrid UV absorber, combining the properties of both organic and inorganic filters.^{[1][4]} It absorbs, scatters, and reflects both UVA and UVB radiation.

Key characteristics include:

- **Excellent Photostability:** **Bisotrizole** exhibits very little photodegradation, ensuring consistent protection upon sun exposure.
- **Poor Solubility:** It is practically insoluble in both water and cosmetic oils.

- Dispersion Form: Due to its insolubility, **Bisocetrizole** is typically supplied and incorporated as a 50% aqueous dispersion of microfine particles (< 200 nm), stabilized by a surfactant like decyl glucoside.

Q2: Can **Bisocetrizole** be combined with other UV filters?

Yes, **Bisocetrizole** is highly compatible with other UV filters and can have a synergistic effect, often boosting the Sun Protection Factor (SPF) of the final formulation. It is particularly effective at stabilizing other, less photostable UV filters, such as octinoxate.

Q3: Are there any known interactions with common cosmetic ingredients?

While generally compatible with many cosmetic ingredients, the primary interactions of **Bisocetrizole** are physical rather than chemical, mainly related to maintaining a stable dispersion. Interactions with certain emollients and thickeners can significantly impact the stability, sensory profile, and performance of the final product.

Troubleshooting Guides

Issue 1: Agglomeration or Settling of **Bisocetrizole** in the Formulation

Symptoms:

- White specks or grit in the final product.
- Inconsistent SPF readings.
- Phase separation or settling of a white layer over time.

Possible Causes and Solutions:

Cause	Solution
Inadequate Dispersion Energy	The initial dispersion of Bisotrizole is crucial. Use a high-shear mixer to ensure the microfine particles are evenly distributed in the water phase of the emulsion.
Incompatible Thickener	Some thickeners can disrupt the stability of the Bisotrizole dispersion. Gums like xanthan gum and gellan gum have been shown to be effective. It is advisable to evaluate the compatibility of the chosen thickener with the Bisotrizole dispersion in a small pre-mix.
Incorrect Order of Addition	Bisotrizole dispersion should be added to the water phase of the formulation before emulsification.
pH Shift	Significant shifts in the pH of the formulation can affect the stability of the dispersion. Ensure the final pH of the formulation is within a range that is compatible with the Bisotrizole dispersion (typically pH 6.0-8.0).

Issue 2: High Viscosity and Stickiness of the Final Formulation

Symptoms:

- The product feels heavy and tacky on the skin.
- Poor spreadability.
- Increased adherence of sand or other particles to the skin after application.

Possible Causes and Solutions:

Cause	Solution
High Concentration of Bisotrizole	Higher concentrations of the Bisotrizole dispersion can contribute to a more viscous and sticky feel.
Inappropriate Emollient Choice	The oil phase composition significantly influences the sensory profile. The use of a mixture of branched and linear C15-C19 alkanes has been shown to reduce stickiness. Lighter esters and ethers can also improve the sensory feel.
Suboptimal Thickener Level	The concentration of the thickener may be too high. Optimize the level to achieve the desired viscosity without contributing to stickiness.

Issue 3: Crystallization of Bisotrizole in the Formulation

Symptoms:

- Formation of crystalline structures visible under a microscope.
- Loss of efficacy and potential for skin irritation.

Possible Causes and Solutions:

Cause	Solution
Poor Dispersion Stability	If the dispersion is not stable, particles can aggregate and potentially lead to crystallization over time. Ensure proper dispersion and stabilization as outlined in Issue 1.
Incompatible Solvent System	Although Bisotrizole is insoluble, the overall solvent system of the formulation can impact the stability of the dispersed particles.
Temperature Fluctuations	Extreme temperature changes during storage can affect the stability of the dispersion. Store the product in a controlled environment.

Experimental Protocols

Protocol 1: Evaluation of Bisotrizole Dispersion Stability with Different Thickeners

- Preparation of Thickener Solutions: Prepare 1% (w/w) solutions of various thickeners (e.g., xanthan gum, carbomer, hydroxyethylcellulose) in deionized water. Adjust the pH to be compatible with the **Bisotrizole** dispersion.
- Addition of **Bisotrizole**: To each thickener solution, add a specified concentration of the 50% **Bisotrizole** dispersion (e.g., 10% w/w) under constant, moderate stirring.
- Homogenization: Homogenize each mixture for a set period (e.g., 5 minutes) using a high-shear homogenizer.
- Stability Assessment:
 - Microscopic Evaluation: Immediately after preparation and at set time intervals (e.g., 24 hours, 1 week, 1 month) at different storage conditions (e.g., room temperature, 40°C, 50°C), examine a sample of each mixture under a microscope to check for signs of agglomeration or crystallization.

- Visual Assessment: Visually inspect the samples for any signs of settling or phase separation.
- Viscosity Measurement: Measure the viscosity of each sample at the same time intervals to monitor any changes.

Protocol 2: Assessment of Emollient Impact on Formulation Sensory Profile

- Preparation of Base Formulation: Create a base oil-in-water emulsion formulation containing **Bisoctrizole**, a suitable thickener, and an emulsifier, but without any emollients.
- Addition of Emollients: Divide the base formulation into several batches and incorporate different emollients or emollient blends at a specified concentration (e.g., 15% w/w) into the oil phase of each batch. Emollients to test could include esters of varying polarity, silicones, and hydrocarbons (e.g., C12-15 alkyl benzoate, dimethicone, C15-C19 alkanes).
- Sensory Panel Evaluation: Conduct a sensory evaluation with a trained panel to assess key parameters such as:
 - Spreadability
 - Stickiness/Tackiness
 - Greasiness
 - Absorbency
 - After-feel
- Data Analysis: Analyze the sensory data to determine which emollients provide the most desirable sensory characteristics in the **Bisoctrizole** formulation.

Data Presentation

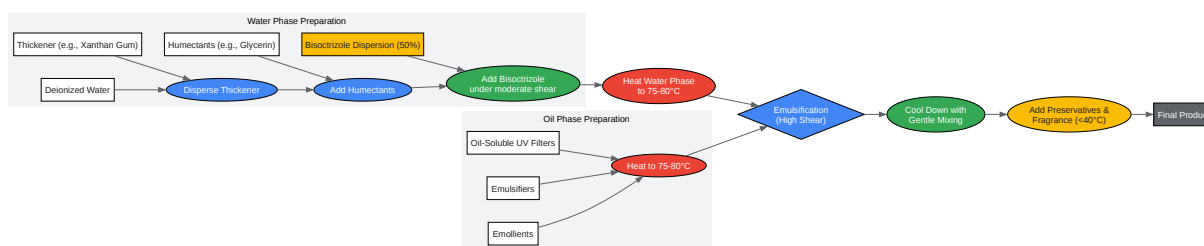
Table 1: Compatibility of **Bisoctrizole** with Common Cosmetic Thickeners (Qualitative)

Thickener	Compatibility	Notes
Xanthan Gum	Good	Generally provides good stability to the Bisotrizole dispersion.
Gellan Gum	Good	Can be used to create stable formulations with good suspension properties.
Carbomer	Variable	Compatibility can depend on the grade of carbomer and the final pH of the formulation. Neutralization is critical.
Hydroxyethylcellulose	Fair	May not provide sufficient suspension for the Bisotrizole particles, leading to potential settling over time.
Acrylate Copolymers	Good	Often used in sunscreen formulations and can provide good stability and sensory properties.
Note: This table is based on general formulation knowledge. Specific quantitative data on interactions is limited in publicly available literature and should be confirmed by experimental testing.		

Table 2: Influence of Emollient Type on **Bisotrizole** Formulation Properties

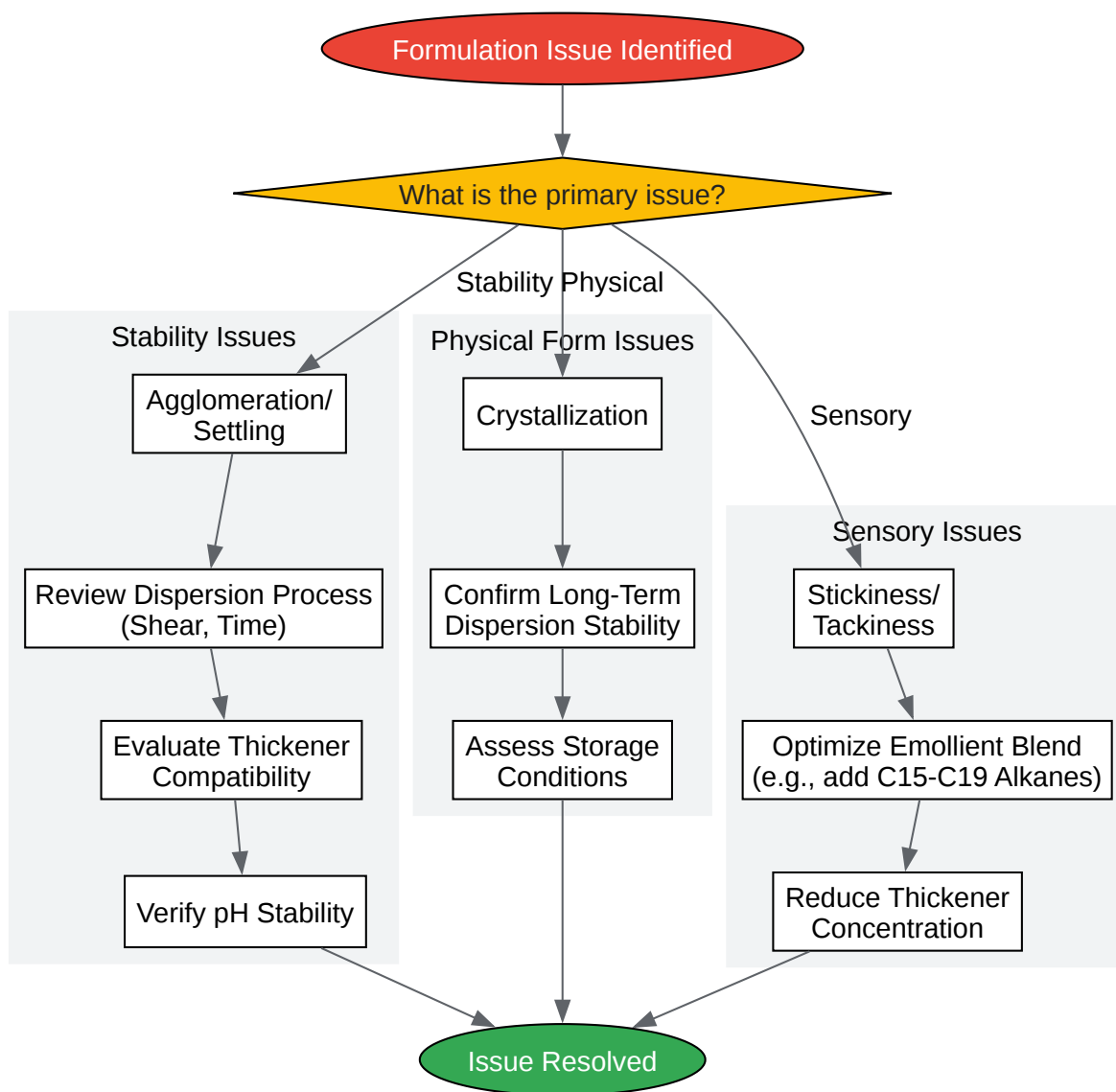
Emollient Type	Expected Impact on Stickiness	Expected Impact on Spreadability	Notes
Light Esters (e.g., C12-15 Alkyl Benzoate)	Low	High	Can improve the sensory feel and help solubilize other oil-soluble UV filters.
Silicones (e.g., Dimethicone, Cyclopentasiloxane)	Low	High	Provide a smooth, non-greasy after-feel.
Hydrocarbons (e.g., C15-C19 Alkanes)	Low	High	A mixture of branched and linear alkanes has been specifically cited to reduce the stickiness of Bisoctrizole formulations.
Triglycerides (e.g., Caprylic/Capric Triglyceride)	Moderate	Moderate	Commonly used, but may not be as effective at reducing tackiness as lighter emollients.
<p>Note: The impact of emollients is highly dependent on the overall formulation.</p> <p>The information in this table provides general guidance.</p>			

Mandatory Visualizations



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Caption: Experimental workflow for incorporating **Bisocrtizole** into an O/W emulsion.



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Caption: Logical troubleshooting guide for common **Bisocetrizole** formulation issues.

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